

Validating Fluacrypyrim's Mode of Action: A Comparative Guide Based on Genetic Evidence

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Compound of Interest

Compound Name: *Fluacrypyrim*

Cat. No.: *B1663348*

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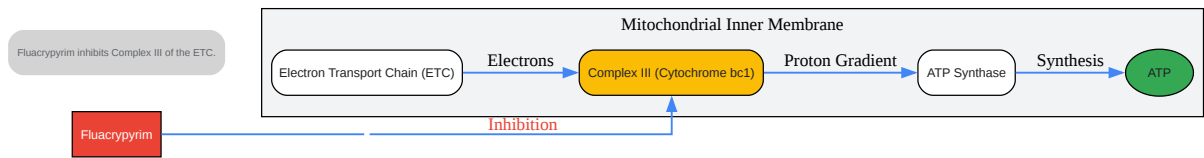
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Fluacrypyrim**'s mode of action with alternative fungicides, supported by genetic and experimental data. **Fluacrypyrim**, a quinone outside inhibitor (QoI) fungicide, targets mitochondrial respiration, a critical cellular process in fungal pathogens. The validation of its mechanism of action is primarily established through genetic studies of resistance mechanisms, which pinpoint its specific molecular target.

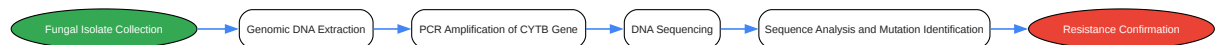
Fluacrypyrim's Mode of Action: Targeting the Powerhouse of the Cell

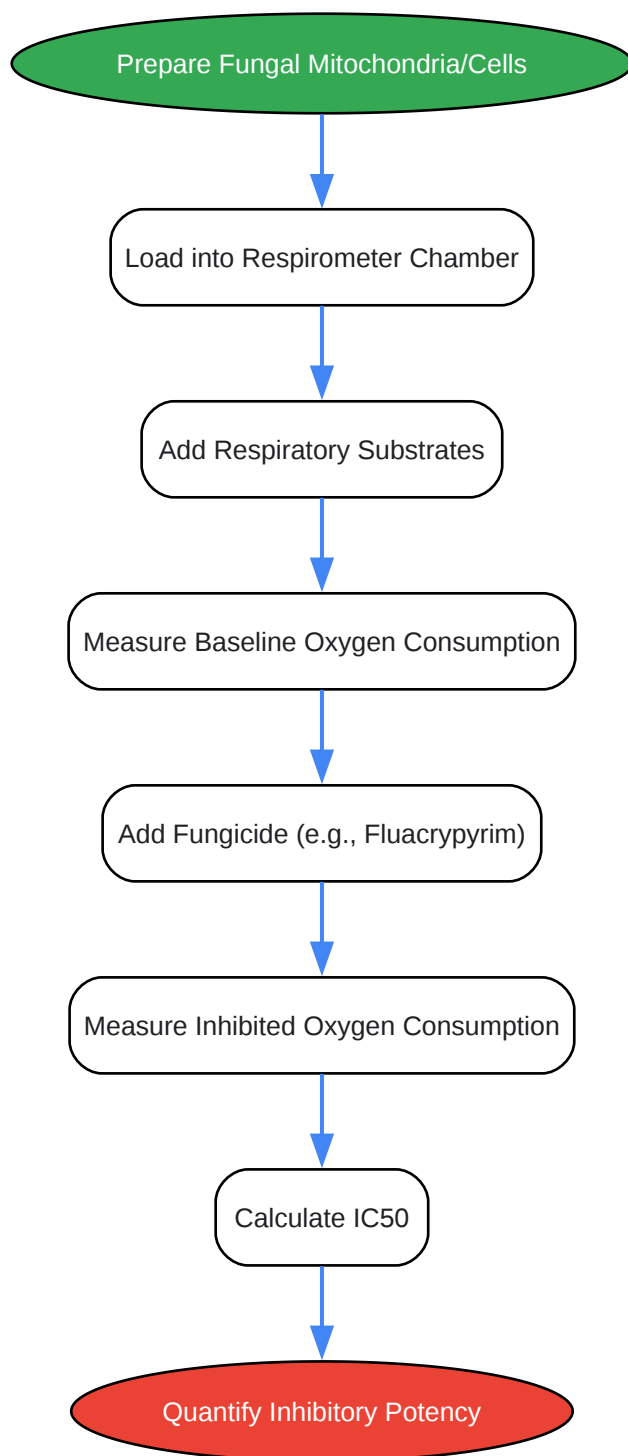
Fluacrypyrim disrupts the mitochondrial electron transport chain (ETC), a fundamental process for cellular energy production in fungi. It specifically binds to the Quinone outside (Qo) site of the cytochrome bc1 complex (also known as complex III) in the mitochondrial inner membrane. This binding blocks the transfer of electrons, which in turn inhibits the synthesis of ATP, the cell's primary energy currency. The resulting energy deficit ultimately leads to the cessation of fungal growth and development.

Signaling Pathway of Fluacrypyrim's Action



Workflow for identifying CYTB gene mutations.





Workflow for mitochondrial respiration assay.

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